

Application Note: Quantification of 9-Hydroxyoctadecadienoic Acid (9-HODE) using LC-MS/MS

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Compound of Interest

Compound Name: 9-Hydroxyoctadecanoic Acid

Cat. No.: B1243329

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Audience: Researchers, scientists, and drug development professionals.

Introduction

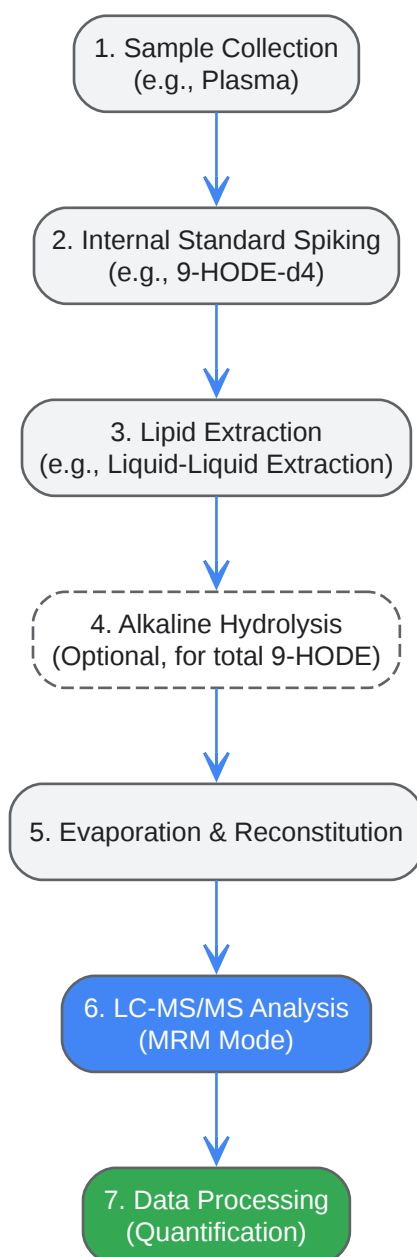
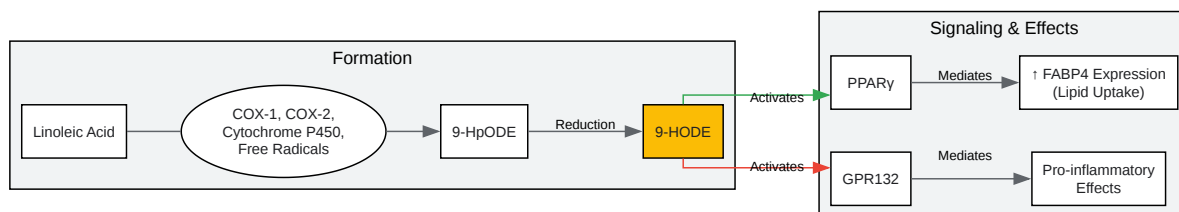
9-Hydroxyoctadecadienoic acid (9-HODE) is a crucial oxidized metabolite of linoleic acid, the most abundant polyunsaturated fatty acid in the human diet.^{[1][2]} Generated via enzymatic pathways involving cyclooxygenases (COX) and cytochrome P450 (CYP) enzymes, or through non-enzymatic free-radical oxidation, 9-HODE is an important signaling molecule and a biomarker for oxidative stress.^{[2][3]} Elevated levels of 9-HODE are implicated in various pathological conditions, including inflammation, atherosclerosis, and cancer.^{[1][4][5]}

Accurate and sensitive quantification of 9-HODE in biological matrices is essential for understanding its role in disease pathogenesis and for the development of novel therapeutics. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for this purpose, offering high specificity and sensitivity. This application note provides a detailed protocol for the robust quantification of 9-HODE in plasma using LC-MS/MS.

Biological Pathway of 9-HODE

Linoleic acid is converted to 9-HODE, which then acts on various cellular receptors to elicit biological responses. 9-HODE is a known ligand for Peroxisome Proliferator-Activated

Receptor gamma (PPAR γ) and the G protein-coupled receptor GPR132, influencing gene expression related to lipid uptake and inflammation.[4][6][7]



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